

# Navigating the Solid State: The Elusive Crystal Structure of 4-Cyano-2'-methoxybenzophenone

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## Compound of Interest

Compound Name: 4-Cyano-2'-methoxybenzophenone

CAS No.: 131117-90-3

Cat. No.: B166909

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Senior Application Scientist's Foreword: In the landscape of materials science and pharmaceutical development, a compound's solid-state architecture is a critical determinant of its physical, chemical, and ultimately, its therapeutic properties. The precise arrangement of atoms in a crystal lattice governs everything from solubility and stability to bioavailability. This guide was intended to provide a comprehensive technical overview of the crystal structure of **4-Cyano-2'-methoxybenzophenone**, a molecule of interest at the intersection of synthetic chemistry and materials science. However, an exhaustive search of the current scientific literature and crystallographic databases, including the Cambridge Structural Database (CSD), reveals that the single-crystal X-ray structure of this specific compound has not yet been publicly reported.

This absence of data presents a unique opportunity to delve into the predictive and analytical methodologies that scientists employ in the absence of a definitive crystal structure. It also underscores the foundational importance of experimental crystallographic work. This guide will, therefore, pivot to address the current state of knowledge, the likely methodologies for any

future structural determination, and an analysis of closely related structures to infer potential molecular conformations and intermolecular interactions for **4-Cyano-2'-methoxybenzophenone**.

## The Subject Molecule: 4-Cyano-2'-methoxybenzophenone - A Profile

**4-Cyano-2'-methoxybenzophenone** is a derivative of benzophenone, characterized by a cyano group at the 4-position of one phenyl ring and a methoxy group at the 2'-position of the second phenyl ring. These substitutions are anticipated to significantly influence the molecule's electronic properties, conformation, and potential for intermolecular interactions, making its crystal structure a subject of considerable interest.

Molecular Profile:

| Property          | Value                                           | Source              |
|-------------------|-------------------------------------------------|---------------------|
| Molecular Formula | C <sub>15</sub> H <sub>11</sub> NO <sub>2</sub> | <a href="#">[1]</a> |
| Molecular Weight  | 237.25 g/mol                                    | <a href="#">[1]</a> |
| IUPAC Name        | (4-cyanophenyl)(2-methoxyphenyl)methanone       | N/A                 |

The presence of the electron-withdrawing cyano group and the electron-donating methoxy group, along with the inherent flexibility of the benzophenone scaffold, suggests a rich and complex solid-state chemistry.

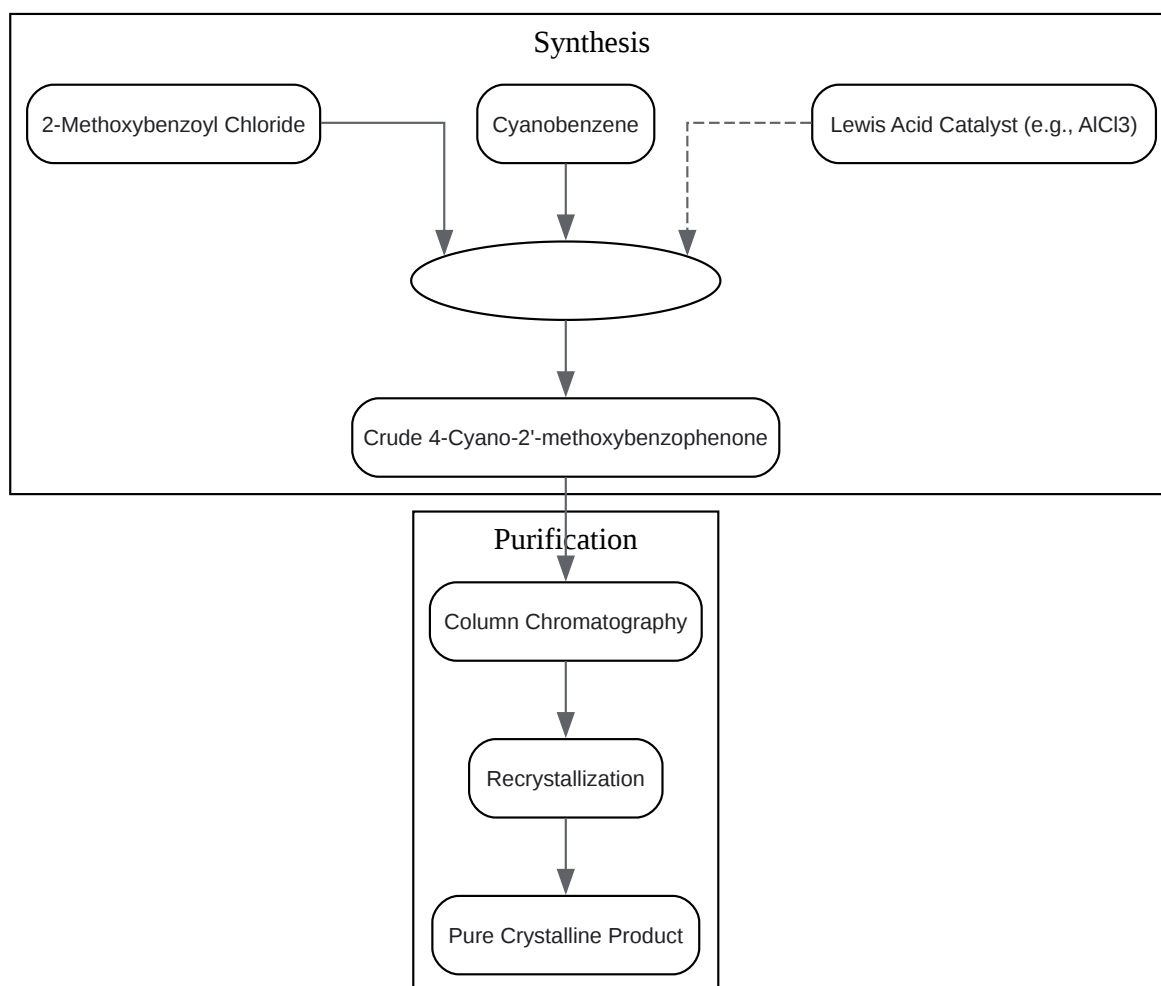
## The Path to Elucidation: A Proposed Experimental Workflow for Crystal Structure Determination

While the specific crystal structure of **4-Cyano-2'-methoxybenzophenone** remains undetermined, the methodology for its discovery is well-established. The following represents a field-proven, logical workflow for the synthesis, crystallization, and structural analysis of this and similar organic molecules.

## Synthesis and Purification

The synthesis of **4-Cyano-2'-methoxybenzophenone** would likely proceed via a Friedel-Crafts acylation or a related cross-coupling reaction. A plausible synthetic route could involve the reaction of 2-methoxybenzoyl chloride with cyanobenzene in the presence of a Lewis acid catalyst.

Illustrative Synthetic Workflow:



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Caption: Proposed workflow for the synthesis and purification of **4-Cyano-2'-methoxybenzophenone**.

Following synthesis, rigorous purification by column chromatography and subsequent recrystallization is paramount. The choice of solvent for recrystallization is a critical experimental parameter that directly influences crystal quality.

## Single Crystal Growth

The growth of high-quality single crystals suitable for X-ray diffraction is often the most challenging step. Common techniques include:

- **Slow Evaporation:** A solution of the purified compound is allowed to evaporate slowly, leading to gradual supersaturation and crystal growth.
- **Vapor Diffusion:** A solution of the compound is placed in a sealed container with a second, more volatile solvent in which the compound is less soluble. Slow diffusion of the second solvent's vapor into the first solution induces crystallization.
- **Cooling Crystallization:** A saturated solution at an elevated temperature is slowly cooled, reducing the solubility and promoting crystal formation.

## Single-Crystal X-ray Diffraction (SC-XRD) Analysis

Once suitable crystals are obtained, the definitive structural data is acquired through SC-XRD.

SC-XRD Experimental Protocol:

- **Crystal Mounting:** A suitable single crystal is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in a diffractometer and irradiated with a monochromatic X-ray beam. The diffraction pattern is recorded as the crystal is rotated.
- **Structure Solution and Refinement:** The collected diffraction data is used to solve the crystal structure, typically using direct methods or Patterson synthesis. The initial structural model is then refined to best fit the experimental data.

## Insights from Analogs: The Crystal Structure of 4-Methoxybenzophenone

In the absence of data for **4-Cyano-2'-methoxybenzophenone**, we can draw valuable inferences from the known crystal structure of the closely related 4-methoxybenzophenone. The crystallographic data for this compound is available in the Cambridge Structural Database (CSD).

Crystallographic Data for 4-Methoxybenzophenone:

| Parameter         | Value                                          | Reference |
|-------------------|------------------------------------------------|-----------|
| CCDC Number       | 108056                                         |           |
| Empirical Formula | C <sub>14</sub> H <sub>12</sub> O <sub>2</sub> |           |
| Formula Weight    | 212.24                                         |           |
| Crystal System    | Orthorhombic                                   | N/A       |
| Space Group       | P2 <sub>1</sub> 2 <sub>1</sub> 2 <sub>1</sub>  | N/A       |

The structure of 4-methoxybenzophenone reveals a non-planar conformation, with the two phenyl rings twisted relative to each other. This twist is a common feature of benzophenone derivatives and is a consequence of steric hindrance between the ortho-hydrogens of the two rings.

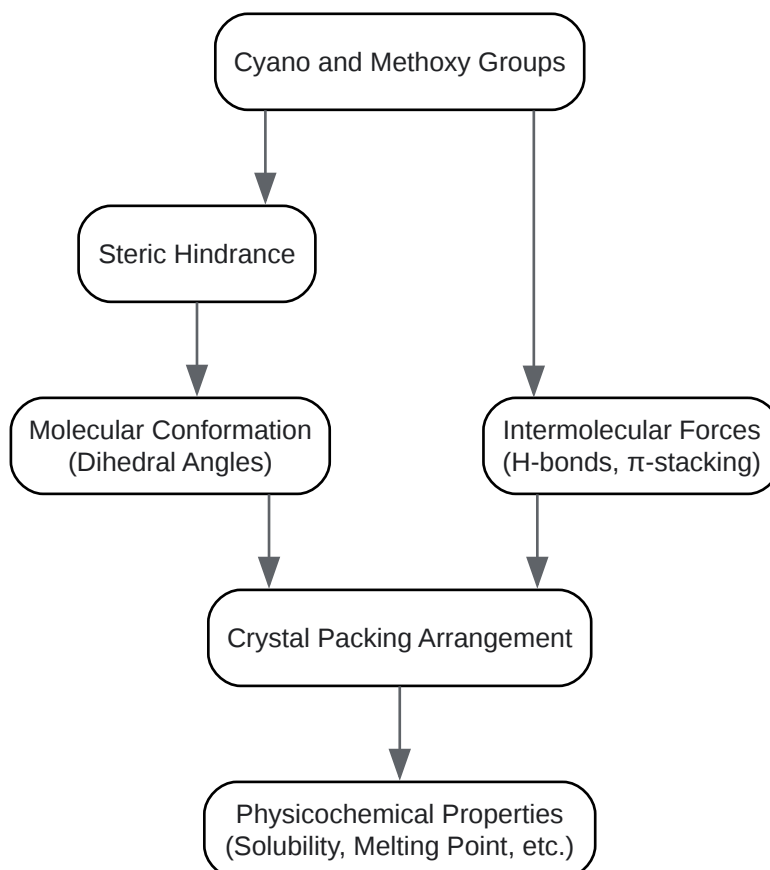
## Predicted Structural Features of 4-Cyano-2'-methoxybenzophenone

Based on the structure of 4-methoxybenzophenone and general principles of crystallography, we can hypothesize several key features for the crystal structure of **4-Cyano-2'-methoxybenzophenone**:

- Molecular Conformation:** The molecule is expected to be non-planar, with a significant dihedral angle between the two phenyl rings. The presence of the ortho-methoxy group on one ring will likely induce a greater twist compared to 4-methoxybenzophenone.

- Intermolecular Interactions: The cyano and methoxy groups are capable of participating in a variety of non-covalent interactions, which will dictate the crystal packing. These may include:
  - C-H...N hydrogen bonds: The nitrogen atom of the cyano group is a potential hydrogen bond acceptor.
  - C-H...O hydrogen bonds: The oxygen atom of the methoxy group can also act as a hydrogen bond acceptor.
  - $\pi$ - $\pi$  stacking: The aromatic phenyl rings may engage in stacking interactions.
  - Dipole-dipole interactions: The polar cyano and methoxy groups will contribute to the overall dipole moment of the molecule, influencing crystal packing.

Logical Relationship of Influencing Factors:



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Caption: Factors influencing the crystal structure and properties of **4-Cyano-2'-methoxybenzophenone**.

## The Path Forward: A Call for Experimental Investigation

The absence of a determined crystal structure for **4-Cyano-2'-methoxybenzophenone** highlights a gap in the scientific record and presents a clear avenue for future research. The experimental elucidation of this structure would provide invaluable data for computational modeling, aid in the rational design of new materials, and contribute to a more profound understanding of structure-property relationships in benzophenone derivatives. For researchers in drug development, such a structure could serve as a starting point for the design of novel therapeutic agents, where solid-state properties are of paramount importance.

## References

- PubChem. 4-Methoxybenzophenone. [[Link](#)]

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## Sources

- 1. 4-Methoxybenzophenone | C<sub>14</sub>H<sub>12</sub>O<sub>2</sub> | CID 69146 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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